

Application Notes and Protocols for (R)-V-0219

Stock Solution Preparation

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Compound of Interest

Compound Name: (R)-V-0219

Cat. No.: B15606556

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Introduction

(R)-V-0219 is the R-enantiomer of V-0219, a potent and orally active small molecule positive allosteric modulator (PAM) of the Glucagon-Like Peptide-1 Receptor (GLP-1R).^{[1][2][3][4][5][6][7]} As a PAM, **(R)-V-0219** enhances the receptor's response to its endogenous ligand, GLP-1, thereby potentiating downstream signaling pathways involved in glucose homeostasis and appetite regulation.^{[2][3]} These characteristics make **(R)-V-0219** a valuable research tool for studies related to type 2 diabetes, obesity, and associated metabolic disorders.^{[1][5]}

This document provides detailed protocols for the preparation, storage, and handling of **(R)-V-0219** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. It also includes information on the compound's mechanism of action and relevant signaling pathways.

Data Presentation

Chemical and Physical Properties

Property	Value	Reference
Full Chemical Name	4-[[1-[[3-[4-(trifluoromethyl)phenyl]-1,2,4-oxadiazol-5-yl]methyl]-3-piperidinyl]methyl]-morpholine	[2]
Molecular Formula	C ₂₀ H ₂₅ F ₃ N ₄ O ₂	[2]
Molecular Weight	410.43 g/mol	[5]
Appearance	Solid	[2]

Solubility

Solvent	Concentration	Reference
DMSO	≥ 10 mM	[1]
DMSO	97 mg/mL (236.33 mM)	[5]
Water	Soluble (as hydrochloride salt)	[2]

Recommended Storage Conditions for Stock Solution

Temperature	Duration	Reference
-80°C	6 months	[1][5]
-20°C	1 month	[1][5]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration (R)-V-0219 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of (R)-V-0219 in DMSO.

Materials:

- (R)-V-0219 powder

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate **(R)-V-0219**: Allow the vial of **(R)-V-0219** powder to reach room temperature before opening to prevent condensation.
- Weigh the Compound: Accurately weigh the desired amount of **(R)-V-0219** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 41.04 mg of **(R)-V-0219**.
- Add DMSO: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **(R)-V-0219** powder. For the example above, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to minimize freeze-thaw cycles.[\[1\]](#)[\[5\]](#) Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[5\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

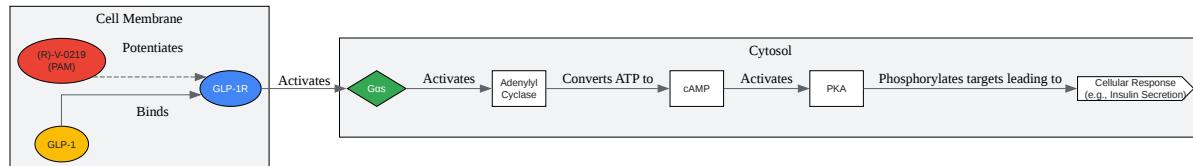
- **(R)-V-0219** DMSO stock solution (e.g., 100 mM)
- Appropriate cell culture medium or assay buffer
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

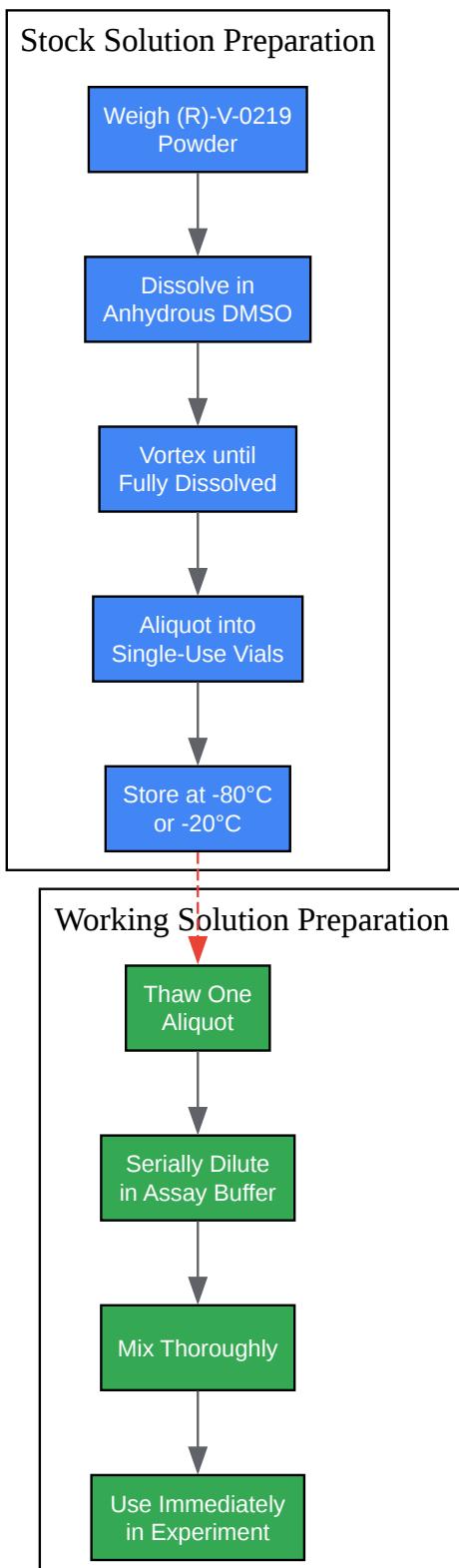
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **(R)-V-0219** DMSO stock solution at room temperature.
- Intermediate Dilution (Optional): Depending on the final desired concentration, it may be necessary to perform an intermediate dilution in DMSO or the assay buffer.
- Final Dilution: Serially dilute the stock or intermediate solution into the appropriate cell culture medium or assay buffer to achieve the desired final concentrations. It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that affects cell viability or the experimental outcome (typically $\leq 0.1\%$).
- Mix Thoroughly: Gently mix the working solutions by pipetting or gentle vortexing.
- Use Immediately: Use the freshly prepared working solutions in your experiments immediately.

Mandatory Visualizations

Signaling Pathway of **(R)-V-0219** at the GLP-1 Receptor





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